

Stability and shelf-life of purified Ethyl 3-(methylthio)propionate.

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Compound of Interest

Compound Name: Ethyl 3-(methylthio)propionate

Cat. No.: B076633

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An In-depth Technical Guide to the Stability and Shelf-Life of Purified Ethyl 3-(methylthio)propionate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 3-(methylthio)propionate is a volatile sulfur-containing ester recognized for its characteristic fruity and sulfurous aroma, finding applications in the flavor, fragrance, and pharmaceutical industries. The purity and stability of this compound are critical for its efficacy, safety, and sensory properties. This technical guide provides a comprehensive overview of the stability and shelf-life of purified **Ethyl 3-(methylthio)propionate**, including recommended storage conditions, potential degradation pathways, and detailed experimental protocols for stability assessment.

Introduction

Ethyl 3-(methylthio)propionate (CAS No. 13327-56-5) is a carboxylic ester that plays a significant role as a flavor and fragrance ingredient. Its chemical structure, containing both an ester and a thioether functional group, dictates its stability profile. Understanding the factors that can lead to its degradation is paramount for ensuring product quality and longevity. This guide summarizes the available data on its stability and provides a framework for its experimental evaluation.

Stability and Shelf-Life Data

The stability of purified **Ethyl 3-(methylthio)propionate** is influenced by storage conditions such as temperature, light, and humidity. While extensive quantitative kinetic data is not readily available in the public domain, industry practices and supplier recommendations provide valuable insights into maintaining its quality over time.

Table 1: Recommended Storage Conditions and Shelf-Life

Parameter	Recommendation	Source
Shelf-Life	24 months or longer if stored properly.	Industry practice
Storage Temperature	Cool, room temperature (ideally <15°C).	Chemical Supplier Data
Storage Atmosphere	In tightly sealed containers, under inert gas.	Chemical Supplier Data
Light Exposure	Protected from light (stored in a dark place).	Chemical Supplier Data
Humidity	Store in a dry place.	Chemical Supplier Data

Table 2: Physical and Chemical Properties Relevant to Stability

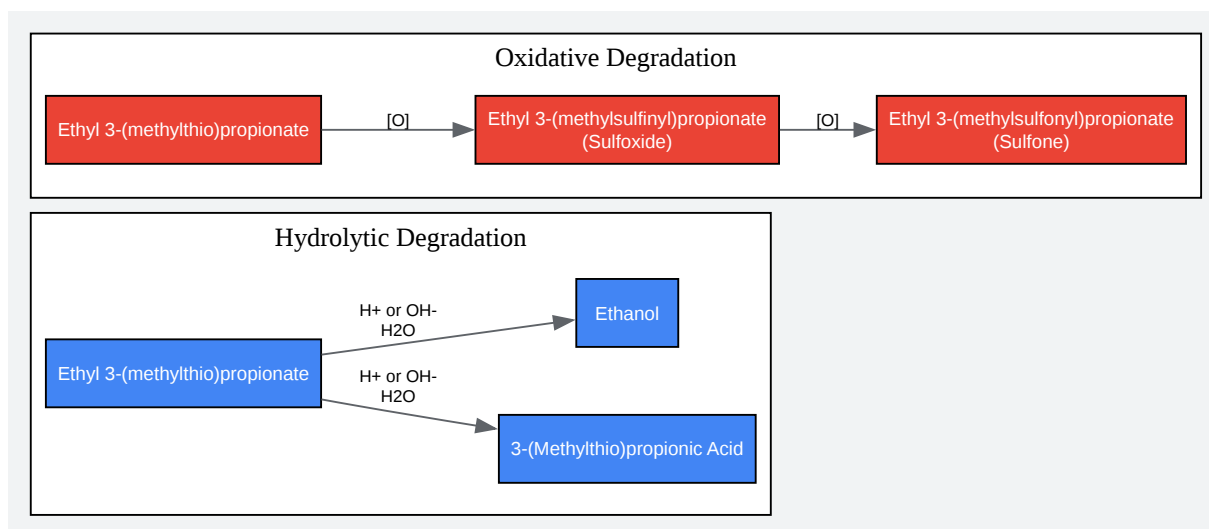
Property	Value
Molecular Formula	C6H12O2S
Molecular Weight	148.22 g/mol
Boiling Point	197 °C (lit.)
Density	1.032 g/mL at 25 °C (lit.)
Flash Point	81 °C (closed cup)

Potential Degradation Pathways

The chemical structure of **Ethyl 3-(methylthio)propionate** suggests two primary degradation pathways under stress conditions: hydrolysis of the ester linkage and oxidation of the thioether group.

- **Hydrolytic Degradation:** In the presence of acid or base, the ester can hydrolyze to form 3-(methylthio)propionic acid and ethanol.
- **Oxidative Degradation:** The thioether moiety is susceptible to oxidation, which can lead to the formation of the corresponding sulfoxide and, under stronger conditions, the sulfone.

These degradation pathways can be investigated through forced degradation studies.



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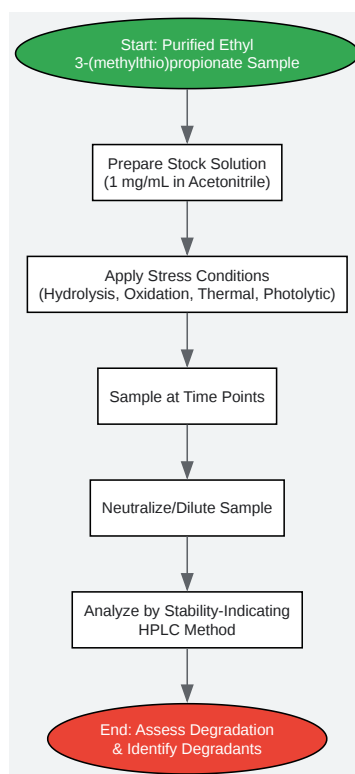
Caption: Potential degradation pathways of **Ethyl 3-(methylthio)propionate**.

Experimental Protocols for Stability Assessment

Forced degradation studies are essential to understand the intrinsic stability of a substance. The following protocols are designed to assess the stability of **Ethyl 3-(methylthio)propionate** under various stress conditions.

General Protocol for Forced Degradation

- Preparation of Stock Solution: Prepare a stock solution of purified **Ethyl 3-(methylthio)propionate** in a suitable solvent (e.g., acetonitrile or methanol) at a concentration of 1 mg/mL.
- Stress Conditions: Subject aliquots of the stock solution to the stress conditions outlined below.
- Sample Analysis: At specified time points, withdraw samples, neutralize if necessary, and dilute to a suitable concentration for analysis.
- Analytical Method: Analyze the stressed samples using a validated stability-indicating HPLC method (as described in section 4.6).



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Caption: General experimental workflow for forced degradation studies.

Acid and Base Hydrolysis

- Acid Hydrolysis: Mix the stock solution with an equal volume of 0.1 M hydrochloric acid. Heat the mixture at 60°C.

- Base Hydrolysis: Mix the stock solution with an equal volume of 0.1 M sodium hydroxide. Maintain the mixture at room temperature.

Oxidative Degradation

- Mix the stock solution with an equal volume of 3% hydrogen peroxide. Keep the solution at room temperature and protected from light.

Thermal Degradation

- Store the stock solution in a temperature-controlled oven at 60°C.

Photolytic Degradation

- Expose the stock solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter (as per ICH Q1B guidelines). A control sample should be kept in the dark.

Stability-Indicating Analytical Method

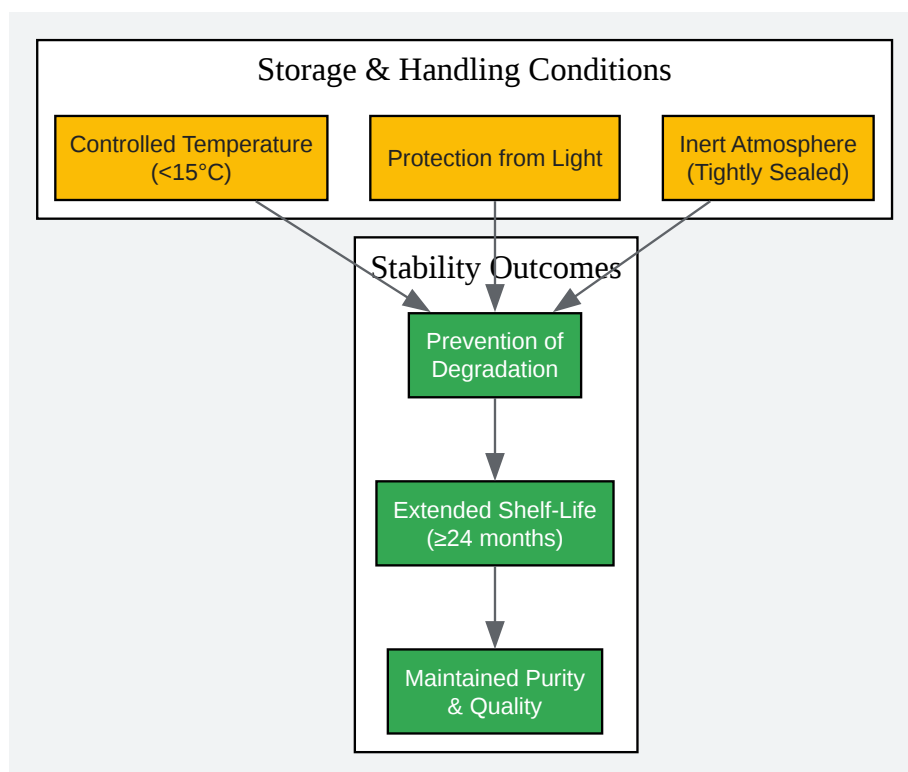
A reverse-phase high-performance liquid chromatography (RP-HPLC) method is suitable for the analysis of **Ethyl 3-(methylthio)propionate** and its potential degradation products.

- Column: C18 column (e.g., 4.6 x 250 mm, 5 µm).
- Mobile Phase: A gradient of water (A) and acetonitrile (B), both with 0.1% formic acid.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm.
- Injection Volume: 10 µL.

This method should be validated to demonstrate its ability to separate the parent compound from all significant degradation products.

Logical Relationships in Stability

The shelf-life of **Ethyl 3-(methylthio)propionate** is directly dependent on adherence to appropriate storage and handling procedures. The following diagram illustrates the logical flow from proper conditions to maintained product quality.



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- To cite this document: BenchChem. [Stability and shelf-life of purified Ethyl 3-(methylthio)propionate.]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b076633#stability-and-shelf-life-of-purified-ethyl-3-methylthio-propionate\]](https://www.benchchem.com/product/b076633#stability-and-shelf-life-of-purified-ethyl-3-methylthio-propionate)

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